

In-Depth Technical Guide: 4-Fluoro-2-methylbenzoyl chloride

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Compound of Interest

Compound Name: 4-Fluoro-2-methylbenzoyl chloride

Cat. No.: B1308196

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical properties of **4-Fluoro-2-methylbenzoyl chloride** (CAS No. 21900-43-6), a key intermediate in the synthesis of pharmaceuticals and other fine chemicals.^[1] Due to its reactive acyl chloride group and the presence of fluorine, this compound is of significant interest in medicinal chemistry for the development of novel bioactive molecules.^[2]

Core Physical and Chemical Properties

4-Fluoro-2-methylbenzoyl chloride is a fluorinated acid chloride.^[1] It presents as a clear liquid under standard conditions.^[3] Like other lower acyl chlorides, it is expected to be a colorless liquid with a pungent odor, and it reacts with water, indicating it is not soluble and cannot form an aqueous solution.^[4]

Quantitative Data Summary

Comprehensive experimental data for **4-Fluoro-2-methylbenzoyl chloride** is not widely published. The available data is summarized below.

Property	Value	Source(s)
CAS Number	21900-43-6	[1][3]
Molecular Formula	C ₈ H ₆ ClFO	[1][3]
Molecular Weight	172.58 g/mol	[1][3]
Physical Appearance	Clear liquid	[3]
Density	1.265 g/cm ³	[5]
Boiling Point	Data not available	
Melting Point	Data not available	
Refractive Index	Data not available	
Purity	≥98% (Commercially available)	

Comparative Data of Isomers and Related Compounds

For context and estimation purposes, the physical properties of closely related isomers and analogs are presented below. These values highlight the expected range for the title compound.

Compound	CAS Number	Density (g/mL at 25°C)	Boiling Point (°C / mmHg)	Refractive Index (n _{20/D})
4-Fluoro-3-methylbenzoyl chloride	455-84-5	1.215	129-133 / 17	1.5320
2-Fluoro-6-methylbenzoyl chloride	535961-78-5	~1.3	204.9 / 760	Data not available
4-Fluorobenzoyl chloride	403-43-0	1.342	82 / 20	1.532
4-Fluoro-2-(trifluoromethyl)benzoyl chloride	189807-21-4	1.495	157 / 760	1.468

Sources:[2][6][7]

Experimental Protocols

Synthesis of 4-Fluoro-2-methylbenzoyl chloride

The primary route for synthesizing **4-Fluoro-2-methylbenzoyl chloride** is via the chlorination of its corresponding carboxylic acid, 4-fluoro-2-methylbenzoic acid. The most common and effective chlorinating agent for this transformation is thionyl chloride (SOCl₂), often with a catalytic amount of N,N-dimethylformamide (DMF).[8][9]

Reaction: 4-fluoro-2-methylbenzoic acid + SOCl₂ → **4-Fluoro-2-methylbenzoyl chloride** + SO₂ (g) + HCl (g)

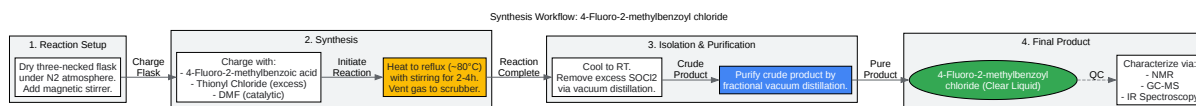
Detailed Protocol:

- **Apparatus Setup:** A three-necked, round-bottomed flask is equipped with a reflux condenser, a magnetic stirrer, and a gas outlet connected to a scrubber (containing a sodium hydroxide solution to neutralize the HCl and SO₂ byproducts). All glassware must be thoroughly dried to prevent hydrolysis of the acyl chloride.[10] The system is kept under an inert atmosphere (e.g., nitrogen or argon).

- **Charging the Flask:** The flask is charged with 4-fluoro-2-methylbenzoic acid (1.0 equivalent).
- **Addition of Reagent:** An excess of thionyl chloride (SOCl_2 , typically 2.0-3.0 equivalents) is added to the flask.^[10] A catalytic amount of N,N-dimethylformamide (DMF, ~0.1 equivalents) can be added to accelerate the reaction.^[9]
- **Reaction Conditions:** The reaction mixture is heated to reflux (the boiling point of thionyl chloride is 76 °C) and stirred vigorously.^[10] The progress of the reaction can be monitored by observing the cessation of gas evolution (HCl and SO_2). The reaction is typically run for 2-4 hours.^[9]
- **Work-up and Isolation:**
 - After the reaction is complete, the mixture is cooled to room temperature.
 - The excess thionyl chloride is carefully removed by distillation under reduced pressure (vacuum).^[10]
 - To ensure complete removal, a high-boiling-point inert solvent like toluene may be added and subsequently evaporated under vacuum.^[9]
- **Purification:** The resulting crude **4-Fluoro-2-methylbenzoyl chloride**, obtained as an oil, is then purified by fractional distillation under high vacuum to yield the final product. The purity can be assessed by GC-MS or NMR spectroscopy.

Logical and Workflow Diagrams

The following diagram illustrates the experimental workflow for the synthesis of **4-Fluoro-2-methylbenzoyl chloride** from its carboxylic acid precursor.



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Caption: Workflow for the synthesis of **4-Fluoro-2-methylbenzoyl chloride**.

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